

# Safe Disposal of Fmoc-D-Pra-OH: A Procedural Guide

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## Compound of Interest

Compound Name: *Fmoc-D-Pra-OH*

CAS No.: 220497-98-3

Cat. No.: B557621

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For researchers and professionals in the fields of drug development and peptide synthesis, the responsible handling and disposal of chemical reagents like **Fmoc-D-Pra-OH** (N $\alpha$ -Fmoc-D-propargylglycine) is paramount to ensuring laboratory safety and environmental protection. This guide provides a detailed, step-by-step procedure for the proper disposal of **Fmoc-D-Pra-OH**, aligning with standard laboratory safety protocols and regulatory considerations.

## Key Safety and Handling Properties

A summary of the pertinent physical and chemical properties of **Fmoc-D-Pra-OH** is provided below. An understanding of these characteristics is essential for making informed decisions regarding its safe handling and disposal.

Property	Value	Reference
Chemical Formula	C <sub>20</sub> H <sub>17</sub> NO <sub>4</sub>	[1]
Molecular Weight	335.36 g/mol	
Appearance	White to off-white powder or crystals	[2]
Storage Temperature	2-8°C	[2]
OSHA Hazards	No known OSHA hazards	[1]
Potential Health Effects	May be harmful if inhaled, swallowed, or absorbed through the skin. May cause respiratory tract and skin irritation.	[1]
Water Hazard Class (WGK)	WGK 3 (severely hazardous to water)	[2]
Environmental Precautions	Do not let product enter drains.	[1]

## Personal Protective Equipment (PPE)

Before handling **Fmoc-D-Pra-OH** for disposal, it is mandatory to be equipped with the appropriate personal protective equipment to minimize exposure risks.

- **Eye Protection:** Chemical safety goggles or glasses that are compliant with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 should be worn.[3]
- **Hand Protection:** Wear suitable protective gloves, such as nitrile gloves, to prevent skin contact.[3]
- **Body Protection:** A lab coat or other protective clothing is necessary to prevent skin contact. [3]

- Respiratory Protection: If there is a risk of generating dust, a particle filter respirator (N95 type) is recommended.[2]

## Step-by-Step Disposal Protocol

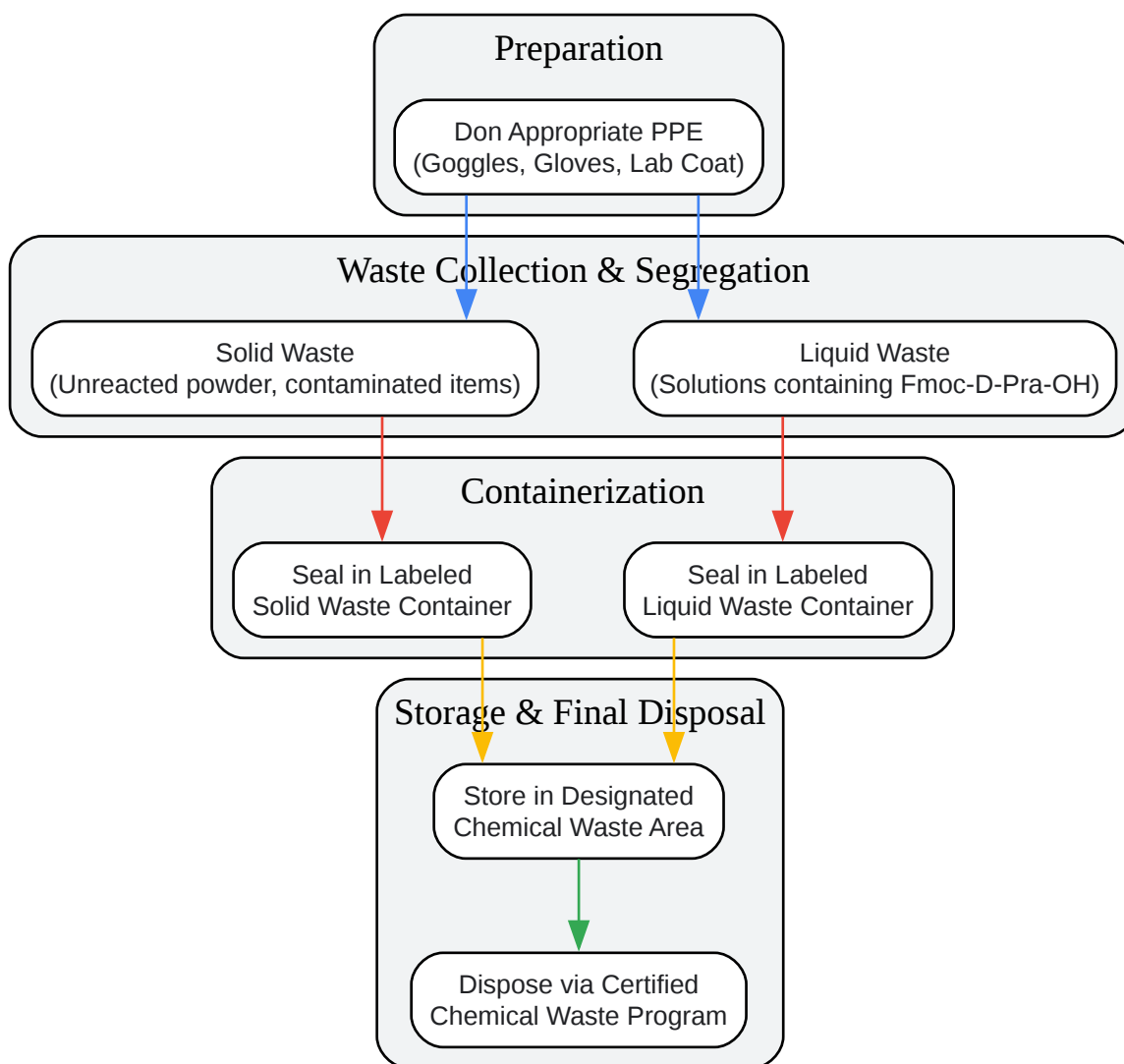
The proper disposal of **Fmoc-D-Pra-OH** is critical to protect both laboratory personnel and the environment. Under no circumstances should this chemical be disposed of down the drain or in regular waste streams.[1][3]

- Segregation of Waste: Keep **Fmoc-D-Pra-OH** waste separate from other chemical waste to prevent unintended reactions.[3]
- Solid Waste:
  - Collect any unreacted **Fmoc-D-Pra-OH** and contaminated disposable items (e.g., weigh boats, gloves, paper towels) in a designated, clearly labeled, and sealed container for solid chemical waste.[3]
  - For spills, sweep up and shovel the material into the designated waste container.[1]
- Liquid Waste:
  - Solutions containing **Fmoc-D-Pra-OH** should be collected in a separate, labeled, and sealed container for liquid chemical waste.[3]
  - Depending on the solvent used, this waste may need to be classified as halogenated or non-halogenated solvent waste.[3]
- Containerization:
  - Use containers that are chemically resistant and can be securely sealed.[3]
  - Clearly label the waste container with "Hazardous Waste," the chemical name "**Fmoc-D-Pra-OH**," and any other identifiers required by your institution's waste management program.[3]
- Storage of Waste:

- Store the sealed waste containers in a designated, well-ventilated, and secure area away from incompatible materials.[3]
- Follow your institution's guidelines for the temporary storage of chemical waste.[3]
- Final Disposal:
  - All waste containers must be disposed of through your institution's certified chemical waste disposal program.[3]
  - Ensure that the disposal process adheres to all local, state, and federal regulations for hazardous waste disposal.[3]

## Disposal Procedure Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Fmoc-D-Pro-OH**.



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Caption: Workflow for the safe disposal of **Fmoc-D-Pra-OH**.

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## References

- 1. [peptide.com](http://peptide.com) [peptide.com]

- [2. Fmoc- D -propargyl-Gly-OH = 96.0 HPLC 220497-98-3 \[sigmaaldrich.com\]](#)
- [3. benchchem.com \[benchchem.com\]](#)
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